

A Technical Guide to the Safe Handling of 5-Bromo-2-naphthoic Acid

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Compound of Interest

Compound Name: 5-Bromo-2-naphthoic acid

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This in-depth guide provides comprehensive safety and handling information for **5-Bromo-2-naphthoic acid**, a compound frequently utilized in chemical synthesis and pharmaceutical research. Adherence to these protocols is critical for ensuring personnel safety and maintaining a secure laboratory environment. The information herein is compiled from publicly available Safety Data Sheets (SDS) and chemical databases.

Hazard Identification and Classification


5-Bromo-2-naphthoic acid is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard statements.

Table 1: GHS Hazard Classification

Classification	Category
Acute Toxicity, Oral	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2 / 2A
Specific target organ toxicity (single exposure); Respiratory tract irritation	Category 3

Source:[1][2]

Table 2: Hazard Statements and Pictograms

Pictogram	GHS Code	Hazard Statement
	GHS07	Warning
H302	Harmful if swallowed.	
H312	Harmful in contact with skin.	
H315	Causes skin irritation.[1][3][4]	
H319	Causes serious eye irritation. [1][3][4]	
H332	Harmful if inhaled.	
H335	May cause respiratory irritation.[1][3]	

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **5-Bromo-2-naphthoic acid** is essential for its safe handling and storage.

Table 3: Physical and Chemical Properties

Property	Value
Appearance	White solid[3]
Molecular Formula	C11H7BrO2
Molecular Weight	251.08 g/mol [2]
Melting Point	270 °C[5]
Boiling Point	387.3 °C at 760 mmHg[5]
Solubility	Low water solubility[3]
Odor	No information available[3]

Experimental Protocols

Detailed experimental protocols for the toxicological and safety testing of **5-Bromo-2-naphthoic acid** are not publicly available in the cited safety data sheets. The hazard classifications are based on data from suppliers and regulatory agencies. Researchers should handle this compound with the caution appropriate for a substance with its listed hazards.

Safe Handling and Storage

Proper handling and storage procedures are paramount to minimizing exposure risks.

Engineering Controls

- Ventilation: Use only outdoors or in a well-ventilated area.[3] Work should be conducted in a chemical fume hood.
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[1]

Personal Protective Equipment (PPE)

Table 4: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Chemical splash goggles or safety glasses meeting EN 166 (EU) or NIOSH (US) standards. [3][6][7] A face shield should be worn when there is a risk of splashing.[8]
Skin Protection	Impervious, chemical-resistant gloves (e.g., nitrile rubber).[3][8][9] Inspect gloves before use. [3] Wear a lab coat or other protective clothing to prevent skin contact.[3]
Respiratory Protection	Not required under normal use conditions with adequate ventilation.[1][3] For large-scale operations, emergencies, or if ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 136 approved respirator.[3]

Hygiene Measures

- Wash hands thoroughly after handling.[3]
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.[10]
- Remove contaminated clothing and wash it before reuse.[3][11]

Storage

- Store in a tightly closed container in a dry and well-ventilated place.[3]
- Keep away from heat and sources of ignition.[1]
- Store locked up.

Emergency Procedures

First Aid Measures

Table 5: First Aid Procedures

Exposure Route	First Aid Instructions
Inhalation	Remove person to fresh air and keep comfortable for breathing.[1][3] If not breathing, give artificial respiration.[1][3] Call a POISON CENTER or doctor if you feel unwell.[3]
Skin Contact	Take off immediately all contaminated clothing.[6] Wash off with plenty of soap and water for at least 15 minutes.[1][3] If skin irritation persists, call a physician.[1][3]
Eye Contact	Rinse cautiously with water for several minutes.[3] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[3][6] Get immediate medical attention.[3][11]
Ingestion	Rinse mouth. Do NOT induce vomiting.[6] Call a POISON CENTER or doctor if you feel unwell.[3]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6][10]
- Specific Hazards: Thermal decomposition can produce carbon oxides, hydrogen bromide, and other irritating gases and vapors.[3][10]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1][6]

Accidental Release Measures

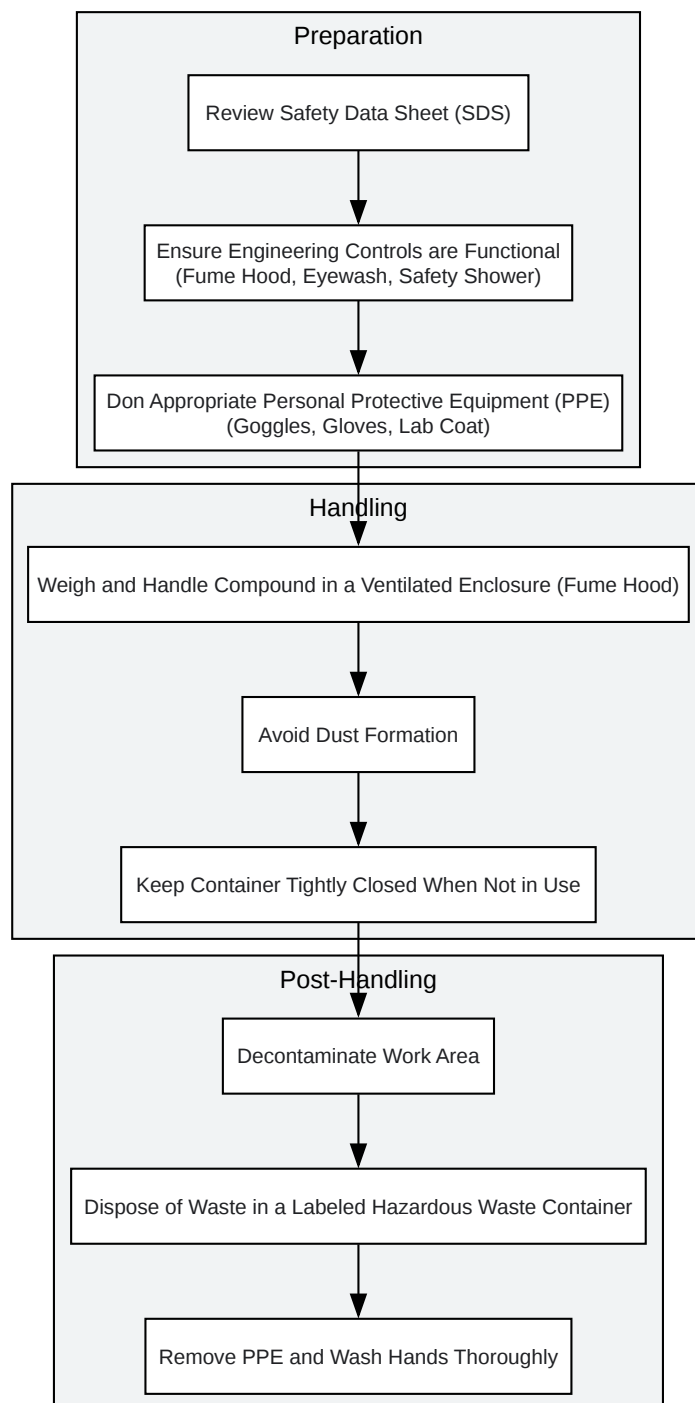
- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment.[3] Avoid breathing dust. Evacuate unnecessary personnel.[12]
- Environmental Precautions: Do not let the product enter drains. Prevent further leakage or spillage if safe to do so.

- Methods for Cleaning Up: Sweep up the solid material and shovel it into a suitable container for disposal.^[1]^[3] Avoid creating dust.

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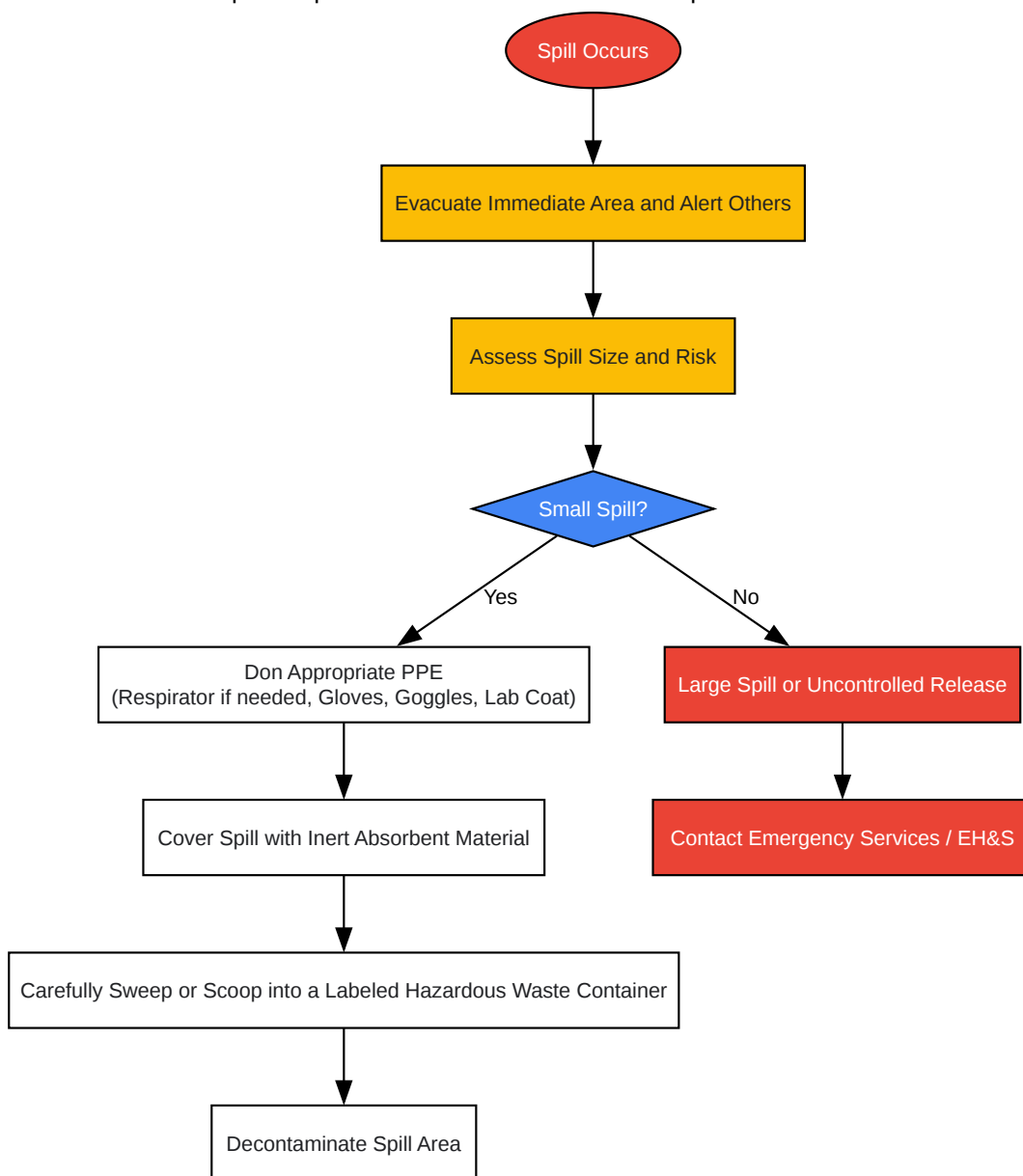
The following diagrams illustrate key safety and handling workflows.

Safe Handling Workflow for 5-Bromo-2-naphthoic Acid

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Caption: Standard procedure for safe laboratory handling.

Spill Response Workflow for 5-Bromo-2-naphthoic Acid

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